

isopyrazam monitoring residues rotational crops

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Compound Focus: Isopyrazam

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Residue Definitions and Analytical Methods

Establishing clear residue definitions and validated analytical methods is fundamental for any monitoring program.

- Metabolism in Plants:** Studies indicate that for the purpose of **enforcement**, the residue definition is **isopyrazam** (sum of isomers). For comprehensive **risk assessment**, the definition expands to the sum of **isopyrazam** (sum of isomers) and its metabolite CSCD459488 (free and conjugated), expressed as **isopyrazam** [1].
- Analytical Methods for Plant Matrices:** Fully validated analytical methods are available for enforcing the residue definition. These methods can achieve a **limit of quantification (LOQ) of 0.01 mg/kg** in various matrix types, including high water content, high oil content, dry, high acid, and high-fat content commodities [1].

Table 1: Residue Definitions and Analytical Limits for **Isopyrazam**

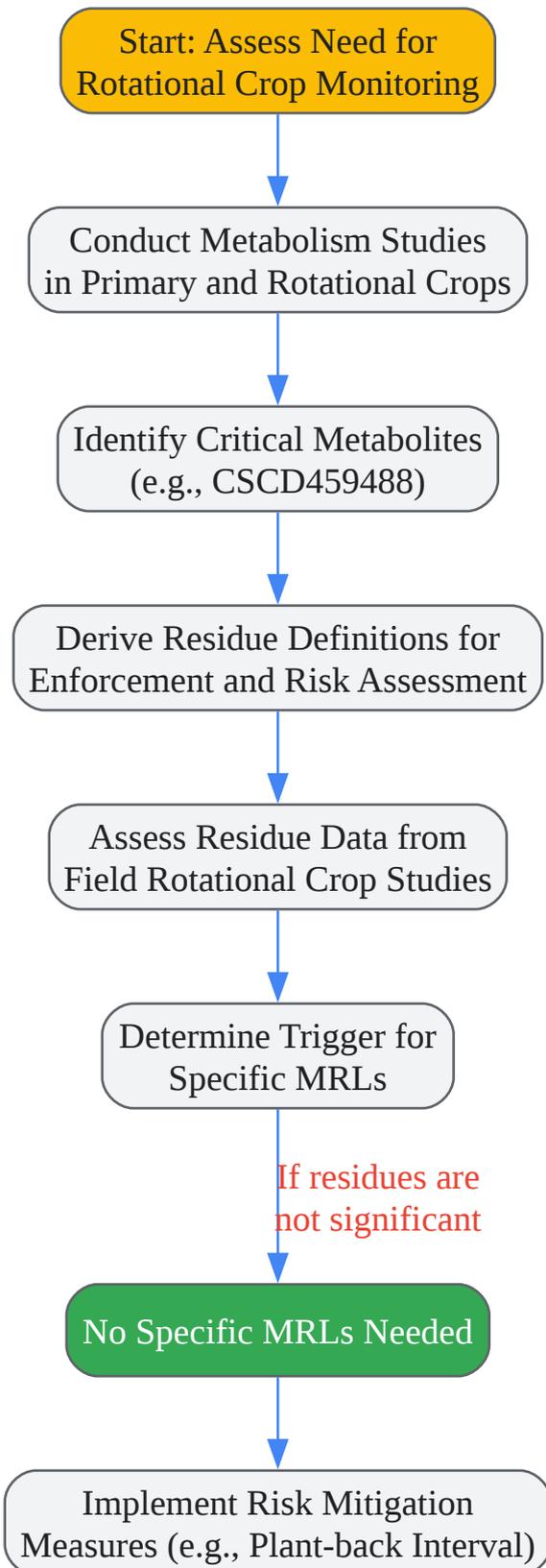
Purpose	Residue Definition	LOQ in Plant Matrices
Enforcement	Isopyrazam (sum of isomers)	0.01 mg/kg
Risk Assessment	Sum of isopyrazam and metabolite CSCD459488 (expressed as isopyrazam)	0.01 mg/kg

Metabolism and Behavior in Rotational Crops

The decision on whether to monitor rotational crops is based on understanding the compound's behavior in the environment and subsequent crops.

- **Metabolism Studies:** The metabolism of **isopyrazam** has been investigated in primary and rotational crops. The identified metabolites form the basis of the risk assessment residue definition [1].
- **Provisional for Root Crops:** The European Food Safety Authority (EFSA) concluded that **specific MRLs for rotational crops are not necessary** [1]. This is conditional; member states must implement **adequate risk mitigation measures**, such as defining a plant-back interval for root crops, to prevent significant residues from occurring in the subsequent rotation [1].

The experimental workflow for determining the need to monitor rotational crops involves several key stages, as outlined below.



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Detailed Experimental Protocol

For researchers requiring primary data, the following protocol outlines key experiments.

Protocol 1: Metabolism Study in Rotational Crops

This study investigates the degradation pathway of **isopyrazam** and the formation of significant metabolites in crops grown in soil previously treated with the compound.

- **Test System:** Use representative rotational crops (e.g., root crops, leafy greens, and cereal grains) planted in soil previously treated with **isopyrazam** according to the maximum intended GAP (Good Agricultural Practice).
- **Treatment:** Apply **isopyrazam** to the soil at a rate that exceeds the maximum application rate to create a worst-case scenario.
- **Sample Collection:** Harvest the rotational crops at maturity. For root crops, collect both the roots and foliage.
- **Sample Analysis:**
 - **Extraction:** Homogenize crop samples and extract residues using appropriate solvents (e.g., acetonitrile or acetone).
 - **Analysis:** Analyze the extracts using **LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry)**. The method should be optimized to separate and detect **isopyrazam** isomers and its key metabolite, CSCD459488.
 - **Quantification:** Use validated methods to quantify residues against certified reference standards. The LOQ should be demonstrated at 0.01 mg/kg or lower for plant matrices [1].

Protocol 2: Livestock Dietary Burden and Metabolism

As crops treated with **isopyrazam** may be fed to livestock, assessing the potential for residue transfer into animal products is crucial for a full consumer risk assessment.

- **Dietary Burden Calculation:** Calculate the livestock dietary burden using the OECD guidance. This involves estimating the intake of residues based on the levels found in feed crops and the animal's diet [1].
- **Livestock Metabolism Studies:**
 - Conduct studies in lactating goats and laying hens using **isopyrazam** administered at doses covering the maximum calculated dietary burden [1].

- **Residue Definition for Animals:** For enforcement, the definition is **isopyrazam** (sum of isomers). For risk assessment, it is the sum of **isopyrazam** (sum of isomers) and all metabolites containing the CSAA798670 moiety, expressed as **isopyrazam** [1].
- **Analytical Method:** Use an analytical method capable of enforcing the residue definition at an **LOQ of 0.005 mg/kg** in animal tissues and milk [1].

Regulatory Position and Risk Assessment

The current regulatory position, particularly in the EU, is that no significant consumer risk is identified from the authorized uses of **isopyrazam**, and thus no specific MRLs for rotational crops are mandated.

Table 2: Key Regulatory and Risk Assessment Conclusions for **Isopyrazam**

Aspect	Conclusion	Source
Consumer Risk	No apparent risk identified. Chronic exposure up to 14% of ADI (Dutch toddler), acute exposure up to 19% of ARfD (peach).	[1]
Rotational Crop MRLs	Not required, provided risk mitigation measures (e.g., plant-back intervals for root crops) are in place.	[1]
Toxicological Classification (ECHA)	Classified as toxic for reproduction category 1B and carcinogenic category 2.	[1]
U.S. Tolerances	Established for import commodities including apple, peanut, tomato, bell pepper, and cucurbit vegetables.	[2] [3]

Important Considerations and Limitations

Researchers should be aware of the following constraints and data gaps in the current assessment.

- **Indicative Assessment:** The overall consumer risk assessment is considered **indicative only**, as some information required by the regulatory framework was missing at the time of the EFSA review [1].

- **Enantiomer Impact:** The assessment does not consider the potential impact of plant and livestock metabolism on the enantiomer ratio of **isopyrazam**. While not a concern for current uses due to a large margin of safety, this may require further investigation for future uses with higher consumer exposure [1].
- **Groundwater Metabolites:** Confirmatory data regarding the relevance of the metabolite **CSCD459488 for groundwater** were not fully addressed, indicating a potential environmental data gap [1].

Conclusion

For researchers and regulatory professionals, the monitoring of **isopyrazam** in rotational crops is preemptively managed through targeted risk mitigation rather than routine residue monitoring. The core strategy is to establish and enforce **plant-back intervals for root crops**, ensuring that residues remain insignificant. The provided experimental protocols offer a pathway to generate the necessary data to support these regulatory decisions and ensure ongoing consumer safety.

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References

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